

Application Notes: High-Sensitivity GABA Analysis by Tandem Mass Spectrometry

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Compound of Interest

Compound Name: 4-aminobutyric acid

Cat. No.: B1674602

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Introduction

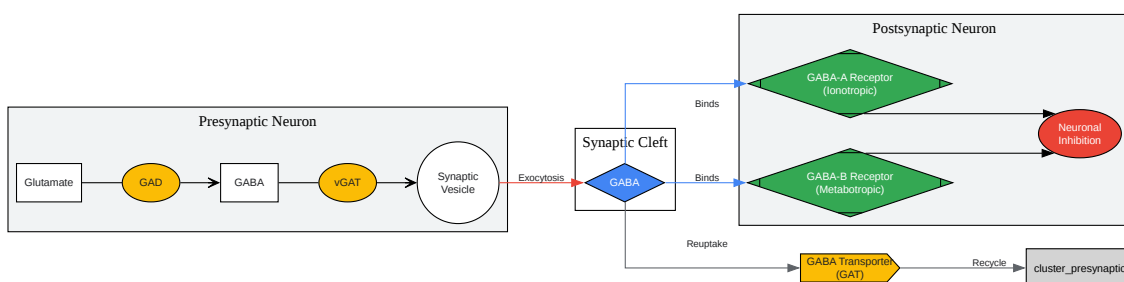
Gamma-aminobutyric acid (GABA) is the principal inhibitory neurotransmitter in the mammalian central nervous system (CNS), playing a crucial role in regulating neuronal excitability.^{[1][2][3]} The precise measurement of GABA concentrations in various biological matrices is fundamental for neuroscience research, diagnostics, and the development of therapeutic drugs targeting the GABAergic system. Dysregulation of GABA signaling is implicated in numerous neurological and psychiatric disorders, including epilepsy, anxiety, and sleep disturbances.^{[1][3]}

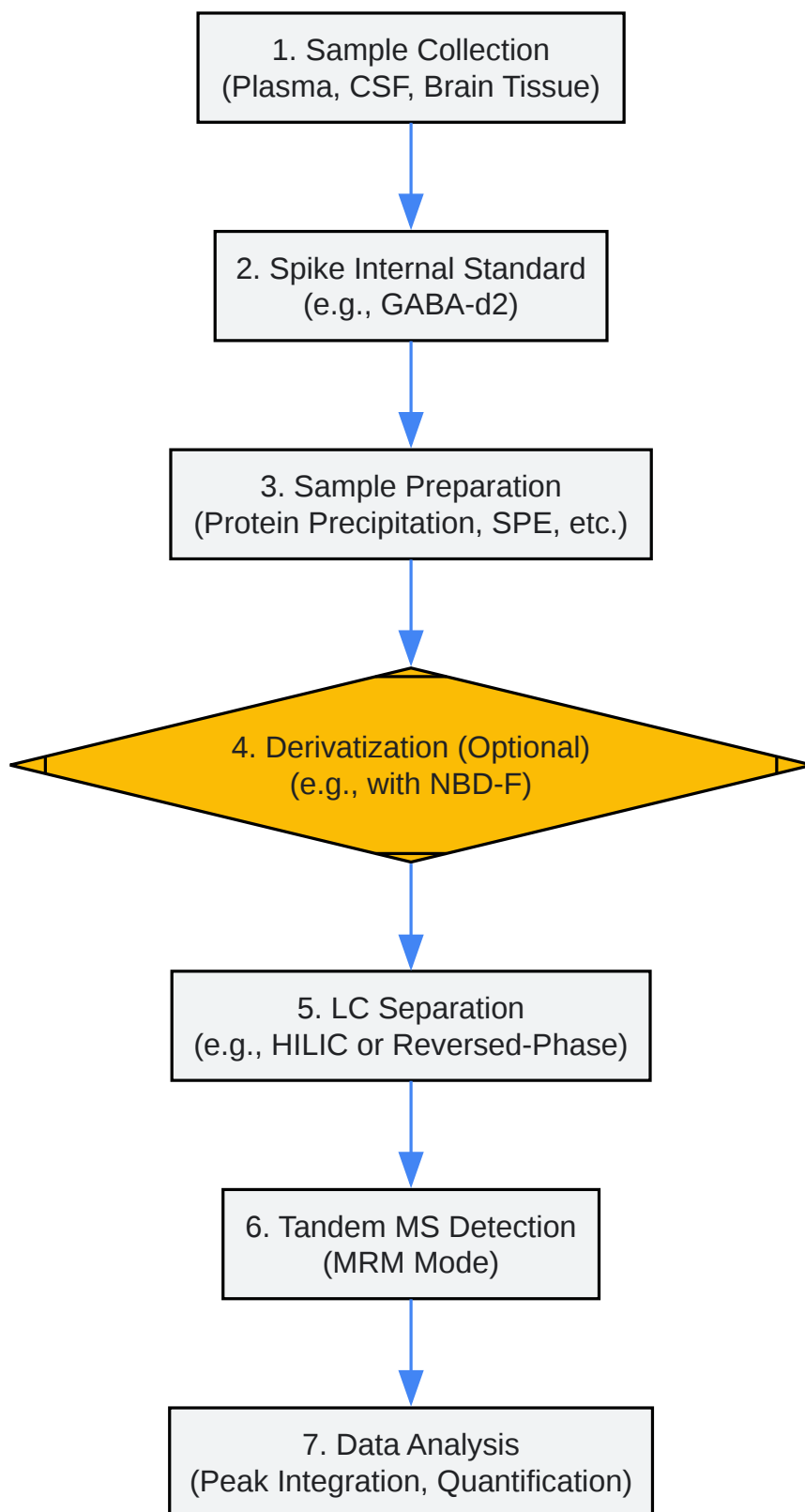
Tandem mass spectrometry (MS/MS), coupled with either liquid chromatography (LC-MS/MS) or gas chromatography (GC-MS/MS), has emerged as the gold standard for the quantification of GABA. These methods offer superior sensitivity and specificity compared to other techniques, enabling the accurate measurement of GABA in complex biological samples such as plasma, cerebrospinal fluid (CSF), and brain tissue.^{[4][5][6]}

GABAergic Synaptic Signaling Pathway

GABA is synthesized from glutamate by the enzyme L-glutamic acid decarboxylase (GAD) in the presynaptic neuron.^{[2][7]} Following synthesis, it is packaged into synaptic vesicles by the vesicular GABA transporter (vGAT).^[7] Upon arrival of an action potential, these vesicles fuse with the presynaptic membrane, releasing GABA into the synaptic cleft. GABA then binds to postsynaptic receptors, primarily ionotropic GABA-A receptors and metabotropic GABA-B receptors, to produce an inhibitory effect on the postsynaptic neuron.^{[1][2][7]} The signal is

terminated by the reuptake of GABA from the synapse by GABA transporters (GATs) located on neurons and glial cells.[\[2\]](#)[\[7\]](#)





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